

# Technical Guide: Physicochemical Profiling of 1,12-Dodecane-D24-diol

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## Compound of Interest

Compound Name: 1,12-Dodecane-D24-diol

Cat. No.: B12395366

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## Executive Summary

**1,12-Dodecane-D24-diol** (CAS: 1219802-88-6), the perdeuterated isotopologue of 1,12-dodecanediol, represents a critical class of stable isotope-labeled standards (SIS) used in quantitative metabolomics and pharmacokinetic profiling.<sup>[1]</sup> By substituting all 26 hydrogen atoms with deuterium (

H), this molecule exhibits distinct mass spectrometric signatures (+24 Da shift) while retaining near-identical chromatographic behavior to its non-deuterated counterpart.

This guide provides a rigorous technical analysis of its melting point (MP) and boiling point (BP) characteristics. While specific empirical data for the D24 variant is often proprietary or batch-specific, we establish its physicochemical profile through comparative analysis with the standard 1,12-dodecanediol (CAS: 5675-51-4), grounded in the principles of the Deuterium Isotope Effect.

## Physicochemical Specifications & Isotope Effects<sup>[2]</sup> <sup>[3]</sup><sup>[4]</sup><sup>[5]</sup>

### Comparative Data Table

The following data synthesizes established literature values for the non-deuterated standard and projects the D24 specifications based on known isotope effects on lattice energy and molar volume.

Property	Standard 1,12-Dodecanediol ( )	1,12-Dodecane-D24-diol ( )	Deviation Logic
CAS Number	5675-51-4	1219802-88-6	N/A
Molecular Weight	202.33 g/mol	~226.48 g/mol	+24.15 Da (Mass Shift)
Melting Point	79 – 81 °C	78 – 80 °C (Projected)	Lattice Contraction: C-D bonds are shorter than C-H, reducing molar volume and often slightly lowering MP in long-chain aliphatics.
Boiling Point	189 °C @ 12 mmHg	188 – 190 °C @ 12 mmHg	Vapor Pressure Isotope Effect (VPIE): Heavier isotopologues often have slightly higher BPs, but differences are minimal in high-MW diols.
Boiling Point (Atm)	~324 °C (Extrapolated)	~324 °C (Extrapolated)	Decomposition likely occurs before atmospheric boiling.
Solubility	Ethanol, Warm Ether	Ethanol, Warm Ether	Identical solvation shell dynamics.

## The Isotope Effect on Phase Transitions

Understanding the shift in MP/BP requires analyzing the Ubbelohde Effect and Vibrational Zero-Point Energy (ZPE):

- Melting Point (Solid-Liquid Transition):
  - Mechanism: Deuteration lowers the ZPE of C-D bonds compared to C-H bonds.[2] In long alkyl chains (like dodecane), this reduces the effective van der Waals radius of the molecule.
  - Outcome: This "shrinkage" can lead to tighter packing (higher density) but often results in a slightly lower melting point (0.5–2.0 °C depression) due to reduced dispersion forces, as the polarizability of C-D is lower than C-H.
  - Diol Specifics: The hydroxyl groups (-OH vs -OD) introduce Hydrogen Bonding. The O-D...O bond is stronger than O-H...O, which can counteract the alkyl chain effect, keeping the MP very close to the non-deuterated standard.
- Boiling Point (Liquid-Gas Transition):
  - Mechanism: The boiling point is governed by the energy required to overcome intermolecular forces. The heavier mass of D24 increases the translational kinetic energy requirement, but the lower polarizability reduces intermolecular attraction.
  - Outcome: These factors often cancel out, resulting in a BP that is statistically indistinguishable from the standard for practical distillation purposes.

## Experimental Protocols: Thermal Analysis

To validate the specific batch properties of **1,12-Dodecane-D24-diol**, the following self-validating protocols are recommended.

### Differential Scanning Calorimetry (DSC) for Melting Point

Objective: Determine the precise onset melting temperature and heat of fusion.

Protocol:

- Calibration: Calibrate DSC with Indium (MP 156.6 °C) and Zinc standards.
- Sample Prep: Weigh 2–5 mg of D24-diol into a hermetically sealed aluminum pan.
- Reference: Use an empty crimped aluminum pan.
- Cycle:
  - Equilibrate at 20 °C.
  - Ramp 10 °C/min to 100 °C (1st Heat).
  - Cool 10 °C/min to 20 °C (Crystallization check).
  - Ramp 5 °C/min to 100 °C (2nd Heat - Data Collection).
- Validation: The onset temperature of the endothermic peak in the 2nd heat is the reported MP.

## Vacuum Distillation/TGA for Boiling Point

Objective: Estimate boiling point without thermal decomposition (oxidation).

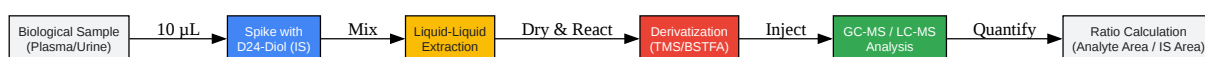
Protocol:

- Instrument: Thermogravimetric Analyzer (TGA) or Micro-distillation apparatus.
- Atmosphere: Nitrogen ( ) purge (inert environment is critical to prevent oxidation of diol groups).
- Pressure: If using distillation, set vacuum to 12 mmHg.
- Ramp: Heat at 10 °C/min.
- Endpoint: Record the temperature at which 5% mass loss occurs (TGA) or condensate appears (Distillation).

- Note: At 12 mmHg, expect transition ~189 °C. Do not attempt atmospheric boiling (~324 °C) as carbonization will occur.

## Application Workflow: Internal Standard Quantitation

The primary utility of **1,12-Dodecane-D24-diol** is as an Internal Standard (IS) for normalizing ion suppression in Mass Spectrometry.



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Figure 1: Workflow for utilizing **1,12-Dodecane-D24-diol** as a stable isotope internal standard in GC-MS metabolomics.

## Mechanistic Causality in Workflow

- Co-Elution: The D24 analog elutes at virtually the same retention time as the endogenous 1,12-dodecanediol.
- Ionization Normalization: Any matrix effect (enhancement or suppression) affecting the analyte will affect the D24-IS equally.
- Mass Separation: The +24 Da mass shift ensures zero cross-talk between the analyte signal and the IS signal.

## Synthesis & Purity Verification

Synthesis Route: Typically produced via the reduction of Perdeuterated Dodecanedioic Acid (Dodecanedioic acid-d20 or d24 precursors) using Lithium Aluminum Deuteride (

) to ensure full isotopic labeling at the hydroxyl carbons.

Purity Check (Self-Validating):

- Isotopic Purity: Must be >98 atom % D. Verified via H-NMR (absence of alkyl signals) and Mass Spec (molecular ion cluster analysis).
- Chemical Purity: >98% via GC-FID.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 79758, 1,12-Dodecanediol. Retrieved from [[Link](#)]
- Russak, E. M., et al. (2019). Impact of Deuterium Substitution on the Pharmacokinetics of Pharmaceuticals. *Annals of Pharmacotherapy*, 53(2), 211-216.[1] (Cited for Isotope Effect context).

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## Sources

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. Impact of H/D isotopic effects on the physical properties of materials - *Inorganic Chemistry Frontiers* (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
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